

Synthesis of 3-Chloro-4-ethoxybenzoic Acid: An In-depth Technical Guide

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Compound of Interest

Compound Name: 3-Chloro-4-ethoxybenzoic acid

Cat. No.: B1361469

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis of **3-Chloro-4-ethoxybenzoic acid**, a valuable building block in the development of novel pharmaceuticals and other specialty chemicals. This document details the most common synthetic pathway, including reaction conditions, purification methods, and expected yields.

Introduction

3-Chloro-4-ethoxybenzoic acid (CAS No: 213598-15-3) is a substituted benzoic acid derivative with potential applications in medicinal chemistry and materials science. Its structural features, a chlorinated and ethoxylated phenyl ring attached to a carboxylic acid, make it a versatile intermediate for the synthesis of more complex molecules. This guide will focus on a reliable and widely applicable synthetic route starting from 3-chloro-4-hydroxybenzoic acid.

Synthetic Pathway Overview

The most common and efficient synthesis of **3-Chloro-4-ethoxybenzoic acid** is a two-step process commencing with 3-chloro-4-hydroxybenzoic acid. The initial step involves the protection of the carboxylic acid functional group via esterification, followed by a Williamson ether synthesis to introduce the ethoxy group. The final step is the hydrolysis of the ester to yield the desired product.

Physicochemical Properties of 3-Chloro-4-ethoxybenzoic acid

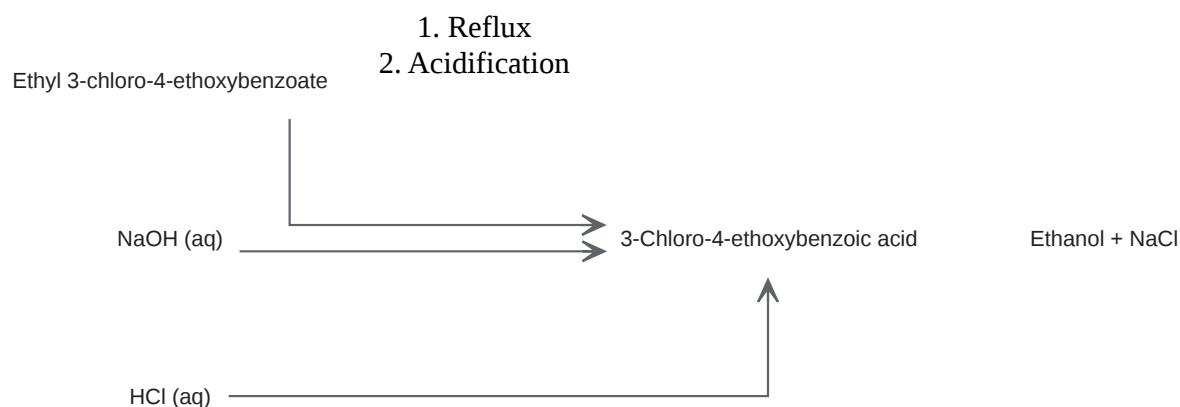
Property	Value	Reference
CAS Number	213598-15-3	[1] [2]
Molecular Formula	C ₉ H ₉ ClO ₃	[1] [2]
Molecular Weight	200.62 g/mol	[1] [2]
Melting Point	211-215 °C	[1]
Appearance	Solid	[1]

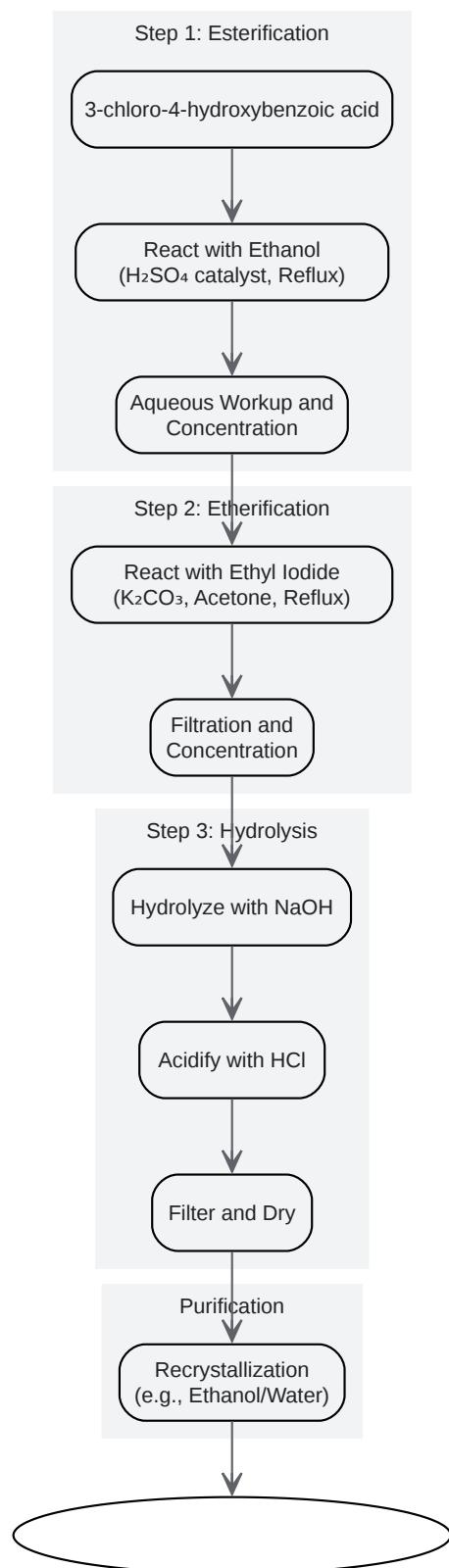
Experimental Protocols

Step 1: Synthesis of Ethyl 3-chloro-4-hydroxybenzoate

This initial step protects the carboxylic acid as an ethyl ester to prevent unwanted side reactions during the subsequent etherification.

Reaction Scheme:



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References

- 1. CN102766043A - Preparation method for 3- (2-chloro-4- (trifluoromethyl) phenoxy) - benzoic acid - Google Patents [patents.google.com]
- 2. CN103896752A - Preparation method of 4-chloro-3-(4-ethoxybenzyl)benzaldehyde - Google Patents [patents.google.com]
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